

Overcoming 4-Epianhydrotetracycline and anhydrotetracycline co-elution in HPLC

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Compound of Interest

Compound Name: 4-Epianhydrotetracycline

Cat. No.: B1505794

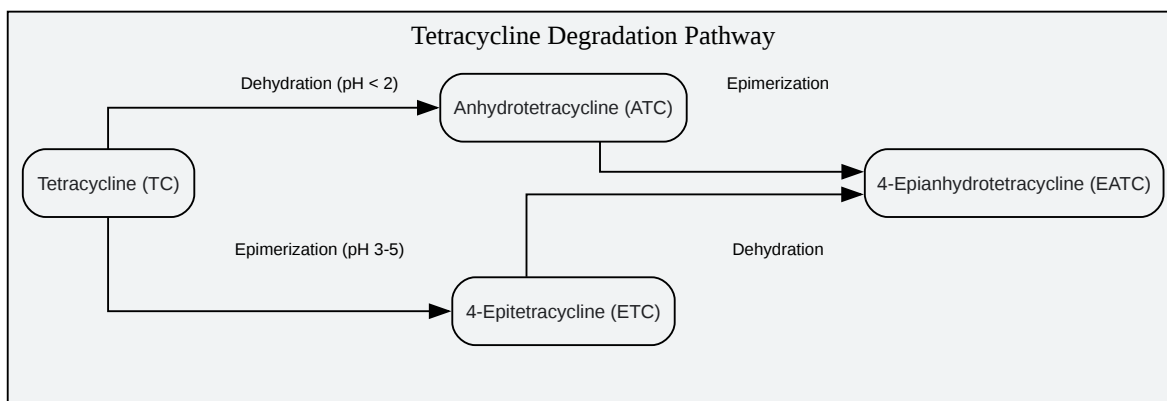
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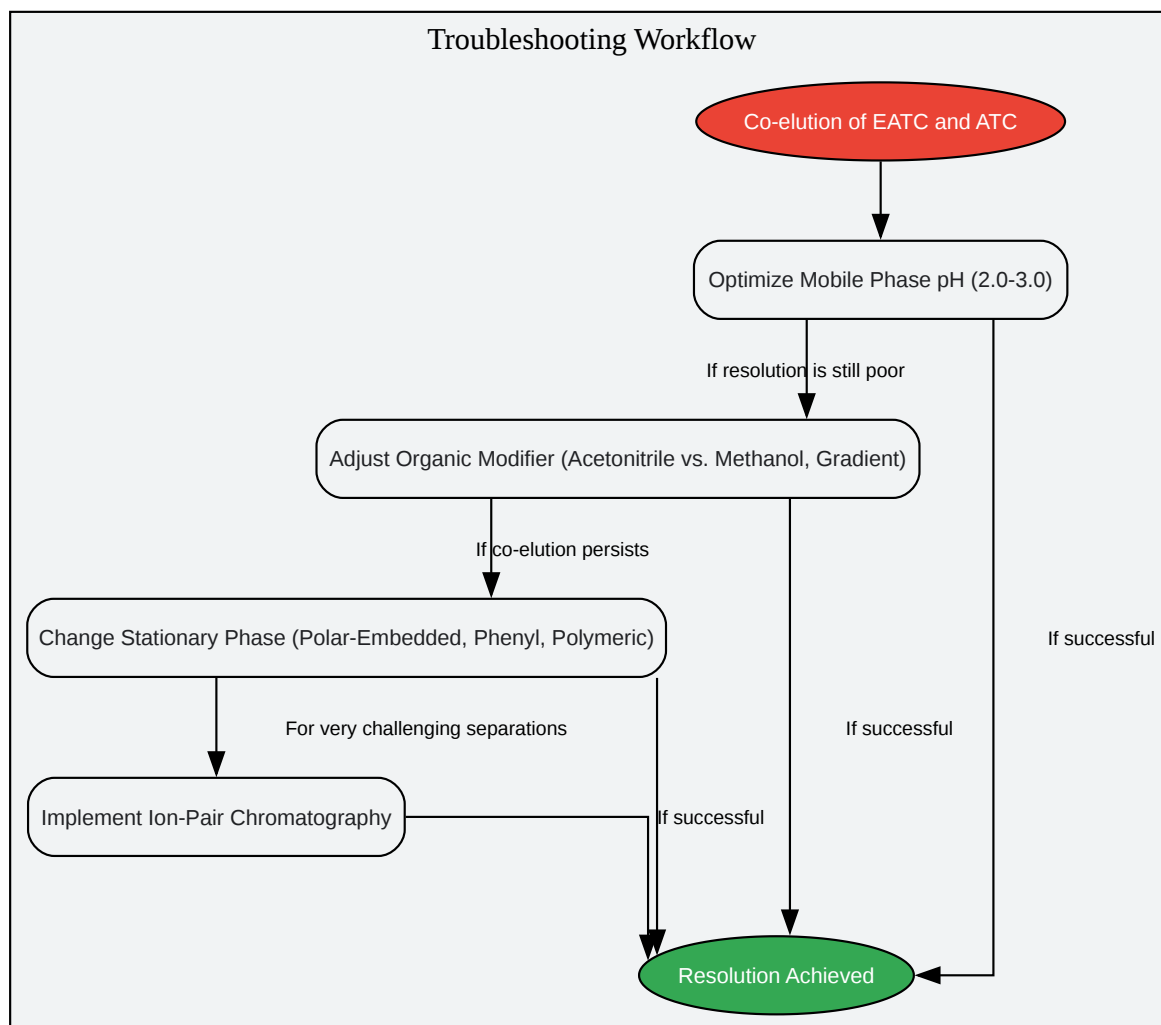
Technical Support Center: Tetracycline Analysis

Welcome to the technical support resource for HPLC analysis of tetracycline and its related compounds. This guide, curated by Senior Application Scientists, provides in-depth troubleshooting and FAQs to address common challenges encountered in the separation of tetracycline, particularly the co-elution of **4-epianhydrotetracycline** (EATC) and anhydrotetracycline (ATC).

Understanding the Challenge: The Chemistry of Tetracycline Degradation

Tetracycline (TC) is an antibiotic susceptible to degradation, especially under acidic conditions. Two of its major degradation products are **4-epianhydrotetracycline** (EATC) and anhydrotetracycline (ATC).^[1] EATC is a toxic degradation product, making its accurate quantification crucial for drug safety and quality control.^{[2][3]} The structural similarity of these compounds, as depicted below, presents a significant chromatographic challenge, often leading to their co-elution in reverse-phase HPLC.





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References

- 1. uniscience.co.kr [uniscience.co.kr]
- 2. assets.fishersci.com [assets.fishersci.com]
- 3. chromatographyonline.com [chromatographyonline.com]
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